

# "chemical structure and properties of euxanthic acid"

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# **Euxanthic Acid: A Comprehensive Technical Guide**

For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**Euxanthic acid**, a significant xanthonoid glycoside, has historically been recognized as the principal component of the vibrant Indian yellow pigment. Beyond its role in art, its chemical structure, comprising a euxanthone aglycone linked to glucuronic acid, presents a molecule of interest for scientific investigation. This technical guide provides an in-depth exploration of the chemical structure and properties of **euxanthic acid**, including its physicochemical and pharmacological characteristics. Detailed experimental protocols for its synthesis and analysis are outlined, and the key signaling pathways associated with its aglycone are visualized. This document serves as a comprehensive resource for researchers and professionals in drug development and related scientific fields.

### **Chemical Structure and Identification**

**Euxanthic acid** is a conjugate of a dihydroxyxanthone, known as euxanthone, and glucuronic acid.[1] The glucuronic acid moiety is attached to the euxanthone core via a  $\beta$ -glycosidic linkage.[2]

Table 1: Chemical Identification of Euxanthic Acid



| Identifier            | Value  | Reference    |
|-----------------------|--|--------------|
| IUPAC Name            | (2S,3S,4S,5R,6S)-3,4,5-<br>Trihydroxy-6-((8-hydroxy-9-<br>oxoxanthen-2-yl)oxy)oxane-2-<br>carboxylic acid  | [3]          |
| Systematic IUPAC Name | (8-Hydroxy-9-oxo-9H-xanthen-<br>2-yl) β-D-glucopyranosiduronic<br>acid   | [3]          |
| Molecular Formula     | C19H16O10  | [3]          |
| Molecular Weight      | 404.33 g/mol   |              |
| CAS Number            | 525-14-4   |              |
| SMILES                | C1=CC(=C2C(=C1)OC3=C(C2<br>=O)C=C(C=C3)O[C@H]4<br>INVALID-LINK<br>C(=O)O)O)O">C@@HO)O  | <del>-</del> |
| InChI                 | InChI=1S/C19H16O10/c20-9-<br>2-1-3-11-12(9)13(21)8-6-7(4-5-<br>10(8)28-11)27-19-<br>16(24)14(22)15(23)17(29-<br>19)18(25)26/h1-6,14-17,19-<br>20,22-24H,<br>(H,25,26)/t14-,15-,16+,17-,19+<br>/m0/s1 |              |
| InChIKey              | JGIDSJGZGFYYNX-<br>YUAHOQAQSA-N  |              |

## **Physicochemical Properties**

The physicochemical properties of **euxanthic acid** are crucial for its handling, formulation, and biological activity. While some data is available, further experimental determination of properties like pKa and solubility is warranted for comprehensive characterization.



Table 2: Physicochemical Properties of Euxanthic Acid

| Property                                  | Value   | Reference |
|---|---|-----------|
| Appearance                                | Pale yellow needles   | [2]       |
| Density                                   | 1.737 g/mL  |           |
| Photoluminescence Quantum<br>Yield (PLQY) | ~0.6%   | [4]       |
| Solubility                                | The glycosidic linkage to glucuronic acid increases its water solubility compared to its aglycone, euxanthone.[2] Specific quantitative solubility data in various solvents is not readily available. |           |
| рКа                                       | Specific experimental pKa values for euxanthic acid are not readily available in the surveyed literature.   |           |

## **Spectroscopic Properties**

Spectroscopic analysis is fundamental for the structural elucidation and identification of **euxanthic acid**.

Table 3: Spectroscopic Data for Euxanthic Acid



| Spectroscopic Technique | Key Features  | Reference |
|-------------------------|---|-----------|
| FT-Raman                | Strong bands at 1346, 1368,<br>1425, 1441, and 1626 cm <sup>-1</sup>                                  |           |
| mFTIR-ATR               | Strongest features at 1054,<br>1068, 1230, 1423, 1439, 1458,<br>1484, 1582, and 1624 cm <sup>-1</sup> |           |
| LC-MS (ESI-)            | Mass base peak at m/z 403<br>with major product ions at m/z<br>385, 227, and 175.                     | [4]       |
| Electronic Absorption   | Band at 375 nm  | [4]       |

## Pharmacological Properties and Mechanism of Action

While direct pharmacological studies on **euxanthic acid** are limited, the biological activities of its aglycone, euxanthone, and the broader class of xanthones provide valuable insights into its potential therapeutic effects. Xanthones are known to possess a wide range of pharmacological properties, including anti-inflammatory, antioxidant, neuroprotective, and anticancer activities. [5]

### **Anti-inflammatory and Antioxidant Activity**

Xanthones, as a class, are recognized for their anti-inflammatory and antioxidant properties.[6] They can modulate various inflammatory pathways, including the NF-kB and MAPK signaling pathways, and regulate the production of pro-inflammatory and anti-inflammatory cytokines.[7] The antioxidant activity of xanthones is attributed to their ability to scavenge free radicals.

### **Neuroprotective Effects of Euxanthone**

The aglycone, euxanthone, has demonstrated neuroprotective properties. Studies have shown that euxanthone can attenuate cognitive impairment by reducing mitochondrial fragmentation and suppressing oxidative stress.[8] It has also been shown to promote neurite outgrowth.[8]

### **Anticancer Potential of Xanthones**



Xanthone derivatives have been investigated for their anticancer activities.[9] Their mechanisms of action include the induction of apoptosis, inhibition of protein kinases, and inhibition of enzymes like aromatase.[9]

# Experimental Protocols Synthesis of Euxanthone (Aglycone)

A key precursor for the synthesis of **euxanthic acid** is its aglycone, euxanthone. A revised protocol for its synthesis involves the following key steps:

- Preparation of 2,6,2',5'-tetramethoxybenzophenone: This intermediate is synthesized via a Friedel-Crafts acylation reaction.[10]
- Cyclization and Demethylation: The tetramethoxybenzophenone is then treated with hydroiodic acid in phenol to induce cyclization and demethylation, yielding euxanthone as yellow needles.[2]

A detailed protocol for the synthesis of 2,6,2',5'-tetramethoxybenzophenone is as follows:

- A mixture of 2,6-dimethoxybenzoic acid in anhydrous dichloromethane is treated with oxalyl chloride and stirred at room temperature.
- After 2 hours, the excess reagent and solvent are removed under reduced pressure.
- The resulting acid chloride is then used in a Friedel-Crafts reaction with 1,4dimethoxybenzene.

## Glycosylation to form Euxanthic Acid (General Approach)

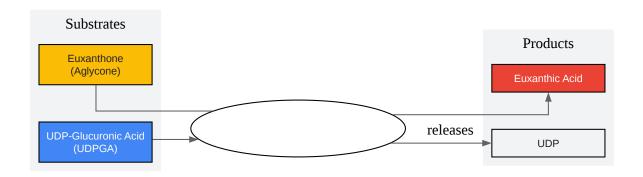
The synthesis of **euxanthic acid** involves the glycosylation of euxanthone with a protected glucuronic acid derivative. A general, though reportedly challenging, approach is the reaction of euxanthone with methyl (tri-O-acetyl- $\alpha$ -D-glucopyranosyl bromide) uronate.[10][11] This reaction attempts to form the  $\beta$ -glycosidic bond. Subsequent deprotection of the acetyl and methyl groups would yield **euxanthic acid**. It is important to note that researchers have



reported difficulties with this specific coupling, often resulting in the recovery of starting materials.[2]

## Glucuronidation: The Biological Pathway of Euxanthic Acid Formation

In biological systems, **euxanthic acid** is formed through a process called glucuronidation, a major Phase II metabolic reaction.[1][12] This process is catalyzed by UDP-glucuronosyltransferases (UGTs).[13]



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Caption: Biological synthesis of **euxanthic acid** via glucuronidation.

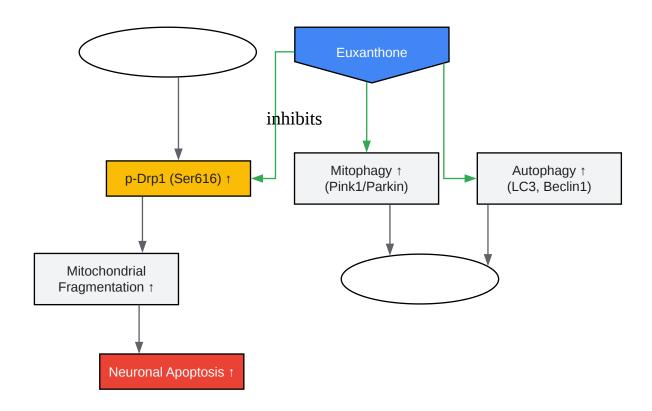
### Signaling Pathways Modulated by Euxanthone

As specific signaling pathway data for **euxanthic acid** is scarce, this section focuses on the pathways modulated by its biologically active aglycone, euxanthone. These pathways are relevant to its observed neuroprotective effects.

## Euxanthone's Role in Mitigating Ischemia-Induced Neuronal Damage

Euxanthone has been shown to provide neuroprotection in models of cerebral ischemia. Its mechanism involves the modulation of pathways related to mitochondrial dynamics and apoptosis.





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Caption: Euxanthone's neuroprotective mechanism in cerebral ischemia.

### Conclusion

**Euxanthic acid**, with its unique xanthone glycoside structure, remains a molecule with untapped potential. While its historical significance is well-established, modern scientific inquiry into its pharmacological properties is still in its early stages. This technical guide has synthesized the current knowledge on its chemical structure, properties, and the biological activities of its aglycone. The provided experimental insights and pathway diagrams offer a foundation for future research. Further investigation is necessary to fully elucidate the therapeutic potential of **euxanthic acid**, particularly in the areas of neuroprotection and anti-inflammatory applications, and to develop robust and efficient synthetic methodologies.

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